

Application Notes and Protocols for SNT-207858

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Compound of Interest

Compound Name: SNT-207858

Cat. No.: B15619623

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Introduction

SNT-207858 is a potent and selective antagonist of the melanocortin-4 receptor (MC4R). The MC4R is a key G-protein coupled receptor (GPCR) primarily expressed in the brain, where it plays a crucial role in regulating energy homeostasis, food intake, and body weight. Dysregulation of the MC4R signaling pathway is associated with obesity. **SNT-207858** serves as a valuable research tool for investigating the physiological and pathological roles of the MC4R. This document provides detailed information on the solubility of **SNT-207858** and protocols for its solution preparation for in vitro and in vivo studies.

Physicochemical Properties

Property	Value
CAS Number	1104080-42-3
Molecular Formula	C ₃₂ H ₄₅ Cl ₄ N ₅ O ₃
Molecular Weight	729.54 g/mol

Solubility

Specific quantitative solubility data for **SNT-207858** in various solvents is not extensively published. However, based on the common properties of small molecule inhibitors, a general solubility profile can be anticipated. It is recommended to perform a small-scale solubility test before preparing a stock solution.

General Solubility Profile (Anticipated)

Solvent	Anticipated Solubility	Notes
DMSO	Highly Soluble	Recommended as the primary solvent for creating stock solutions.
Ethanol	Moderately Soluble	May require warming and sonication to fully dissolve.
Methanol	Moderately Soluble	Similar to ethanol, may require assistance to fully dissolve.
Water	Insoluble	Not recommended for creating primary stock solutions. Aqueous buffers can be used for further dilutions of a DMSO stock.

Solution Preparation Protocols

Materials:

- **SNT-207858** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (200 proof), anhydrous
- Sterile, nuclease-free microcentrifuge tubes

- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **SNT-207858** in DMSO, which can be further diluted for various experimental applications.

Procedure:

- **Equilibrate Reagents:** Allow the **SNT-207858** powder and anhydrous DMSO to come to room temperature before opening to prevent moisture condensation.
- **Weigh Compound:** Accurately weigh a precise amount of **SNT-207858** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.295 mg of **SNT-207858**.
- **Add Solvent:** Add the appropriate volume of anhydrous DMSO to the vial containing the **SNT-207858** powder. For 7.295 mg of **SNT-207858**, add 1 mL of DMSO.
- **Dissolve Compound:**
 - Cap the vial tightly and vortex for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all solid particles have dissolved.
 - If necessary, sonicate the solution for 5-10 minutes in a water bath to aid dissolution.
- **Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Protocol 2: Preparation of Working Solutions

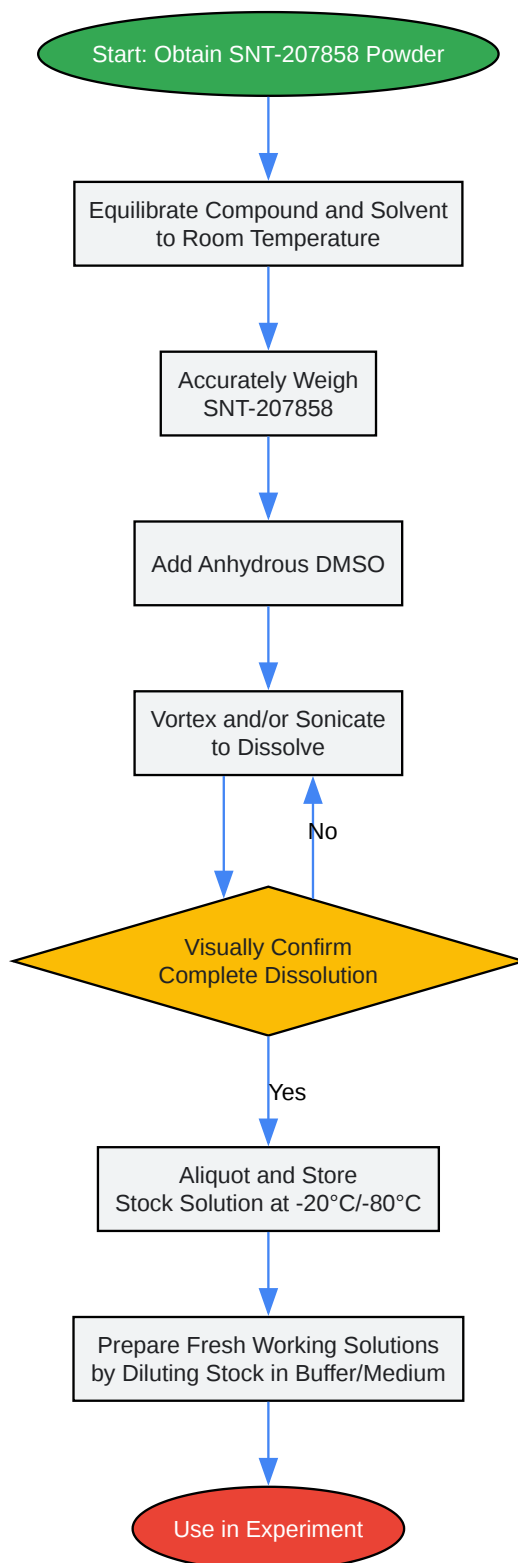
For most cell-based assays, the high concentration of DMSO in the stock solution must be diluted to a non-toxic level (typically $\leq 0.1\%$ v/v).

Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **SNT-207858** stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the stock solution in the appropriate cell culture medium or experimental buffer to achieve the desired final concentration.
 - **Example for a 10 μ M final concentration:**
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 999 μ L of culture medium (results in a 10 μ M solution in 0.1% DMSO).
 - Further dilutions can be made from this intermediate solution as needed.
- **Mix Thoroughly:** Gently vortex or pipette up and down to ensure the working solution is homogeneous before adding to the experimental system.
- **Use Immediately:** It is recommended to prepare fresh working solutions for each experiment and use them immediately.

Experimental Workflow for Solution Preparation

Experimental Workflow for SNT-207858 Solution Preparation



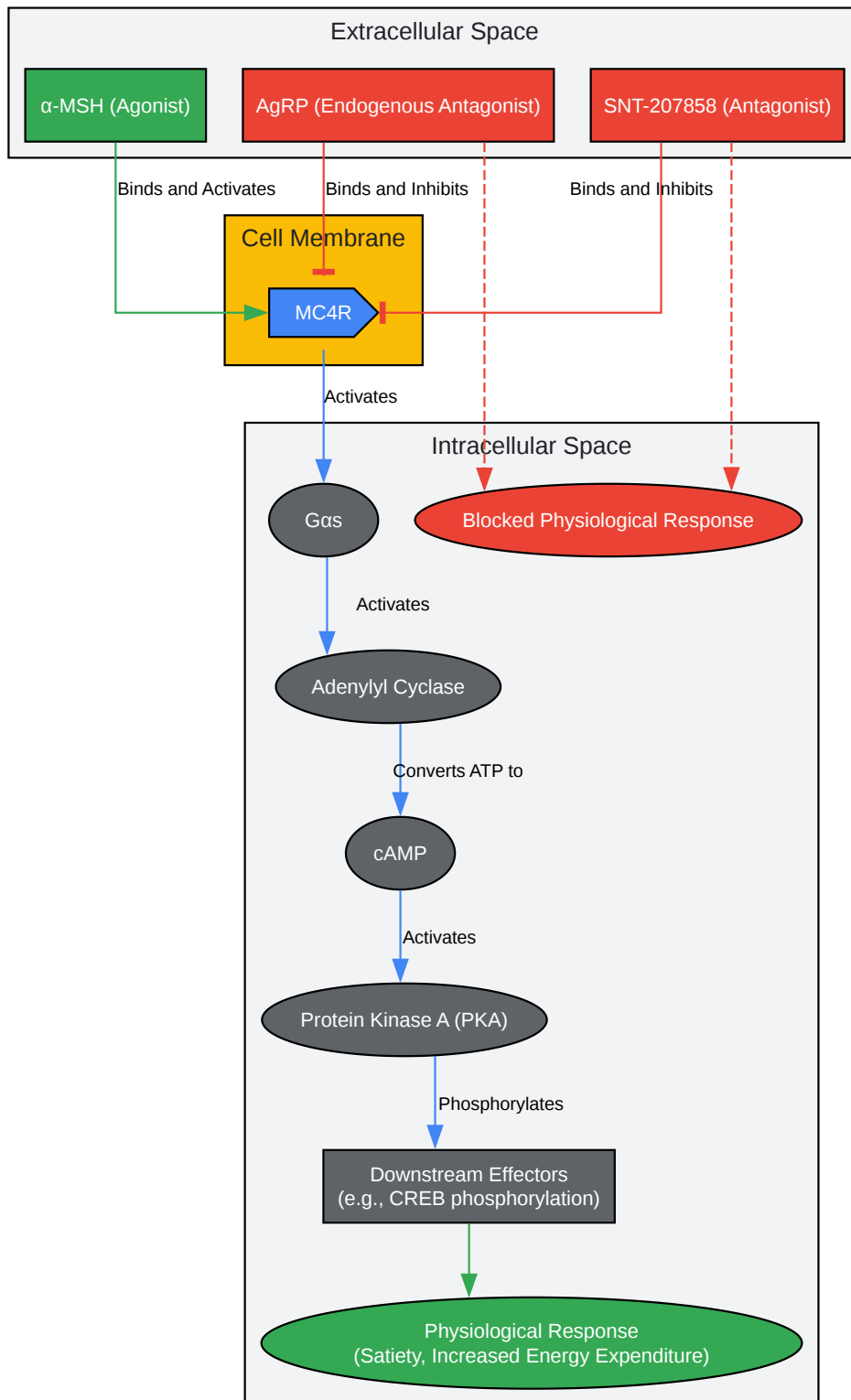
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Caption: Workflow for preparing **SNT-207858** solutions.

Mechanism of Action: Melanocortin-4 Receptor (MC4R) Signaling Pathway

SNT-207858 functions as a competitive antagonist at the MC4R. The MC4R is a GPCR that, upon activation by its endogenous agonist α -melanocyte-stimulating hormone (α -MSH), primarily couples to the G α s protein. This initiates a signaling cascade that increases intracellular cyclic AMP (cAMP) levels, leading to the activation of Protein Kinase A (PKA) and downstream signaling events that promote satiety and increase energy expenditure. The pathway is naturally modulated by the endogenous antagonist, agouti-related protein (AgRP), which competes with α -MSH for binding to the MC4R. **SNT-207858** mimics the action of AgRP by blocking the binding of α -MSH, thereby inhibiting the downstream signaling cascade.

SNT-207858 Mechanism of Action at the MC4R



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Caption: **SNT-207858** antagonizes MC4R signaling.

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